

An In-Depth Technical Guide to ATTO 590 Biotin: Properties and Applications

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Compound of Interest

Compound Name: ATTO 590 biotin

Cat. No.: B12386210

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the photophysical properties and common applications of **ATTO 590 biotin**, a versatile fluorescent probe. The information herein is intended to empower researchers in the fields of molecular biology, cell biology, and drug discovery to effectively utilize this powerful tool in their experimental workflows.

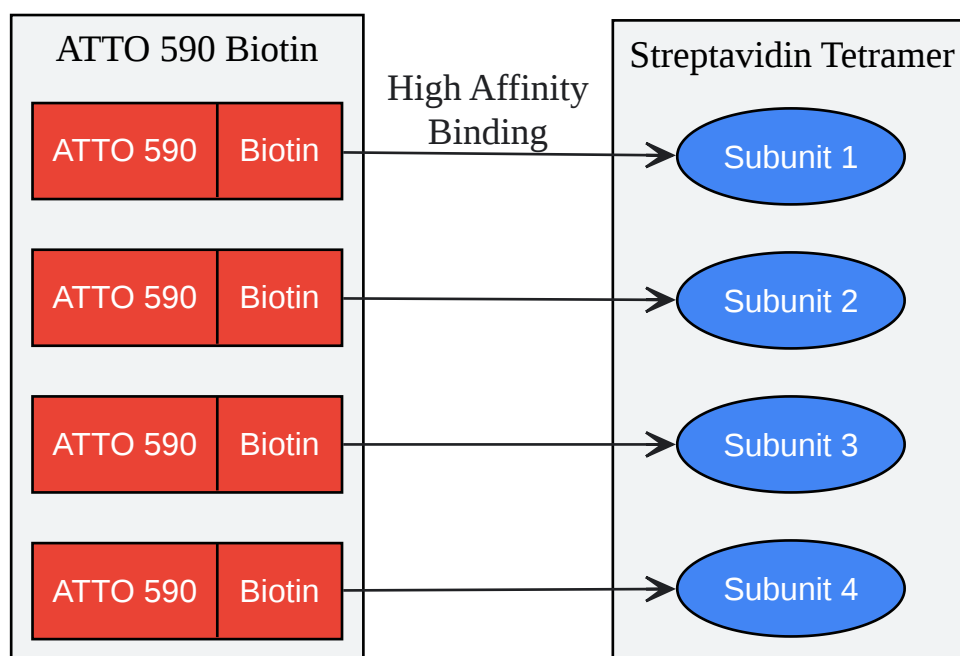
Core Photophysical Properties

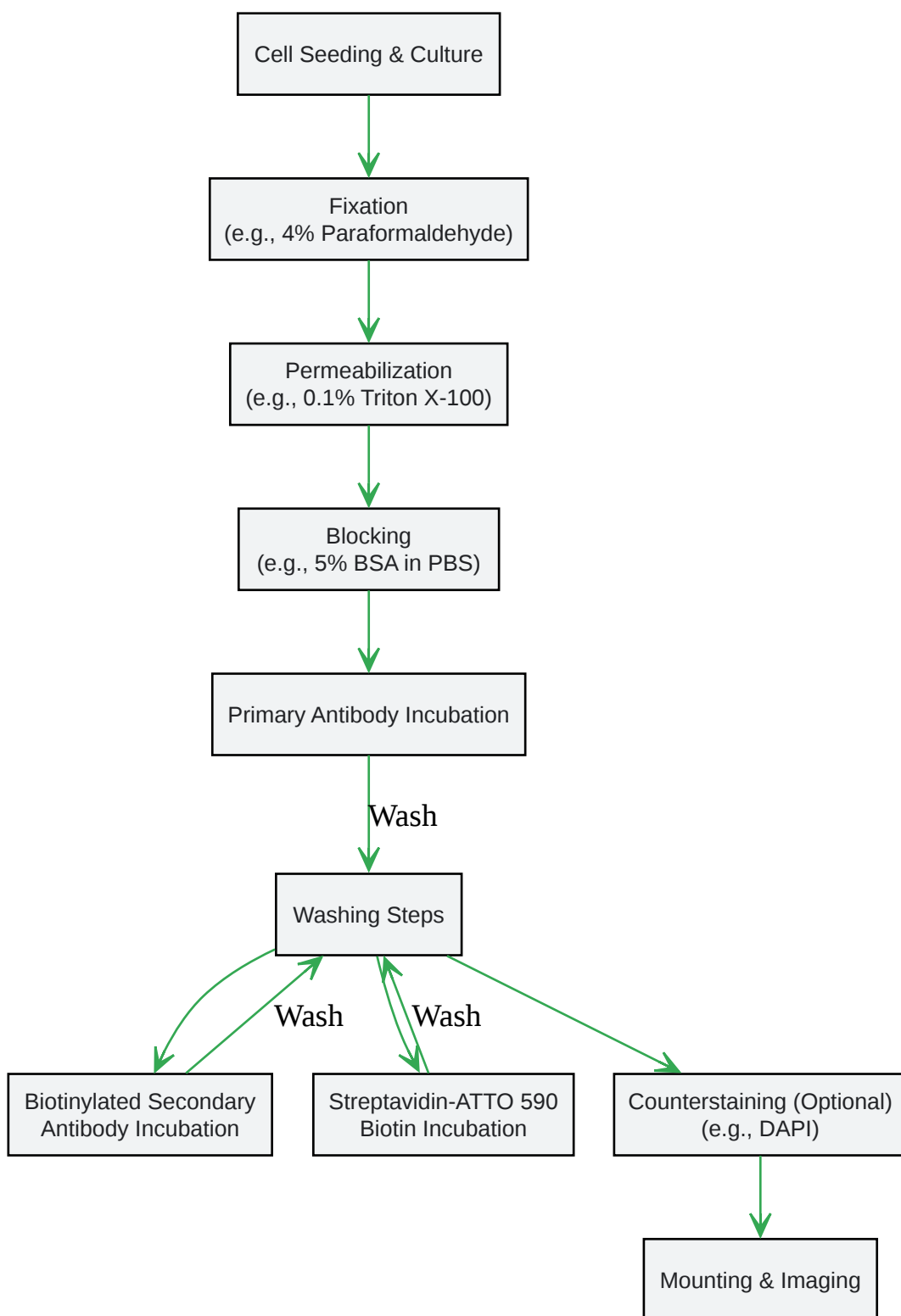
ATTO 590 is a fluorescent label belonging to the rhodamine class of dyes.^[1] It is characterized by its strong absorption, high fluorescence quantum yield, and excellent thermal and photostability.^[1] These features make it particularly well-suited for demanding applications such as single-molecule detection and high-resolution microscopy.^[1] The biotin moiety allows for strong and specific binding to avidin and streptavidin, enabling a wide range of detection and labeling strategies.^{[2][3]}

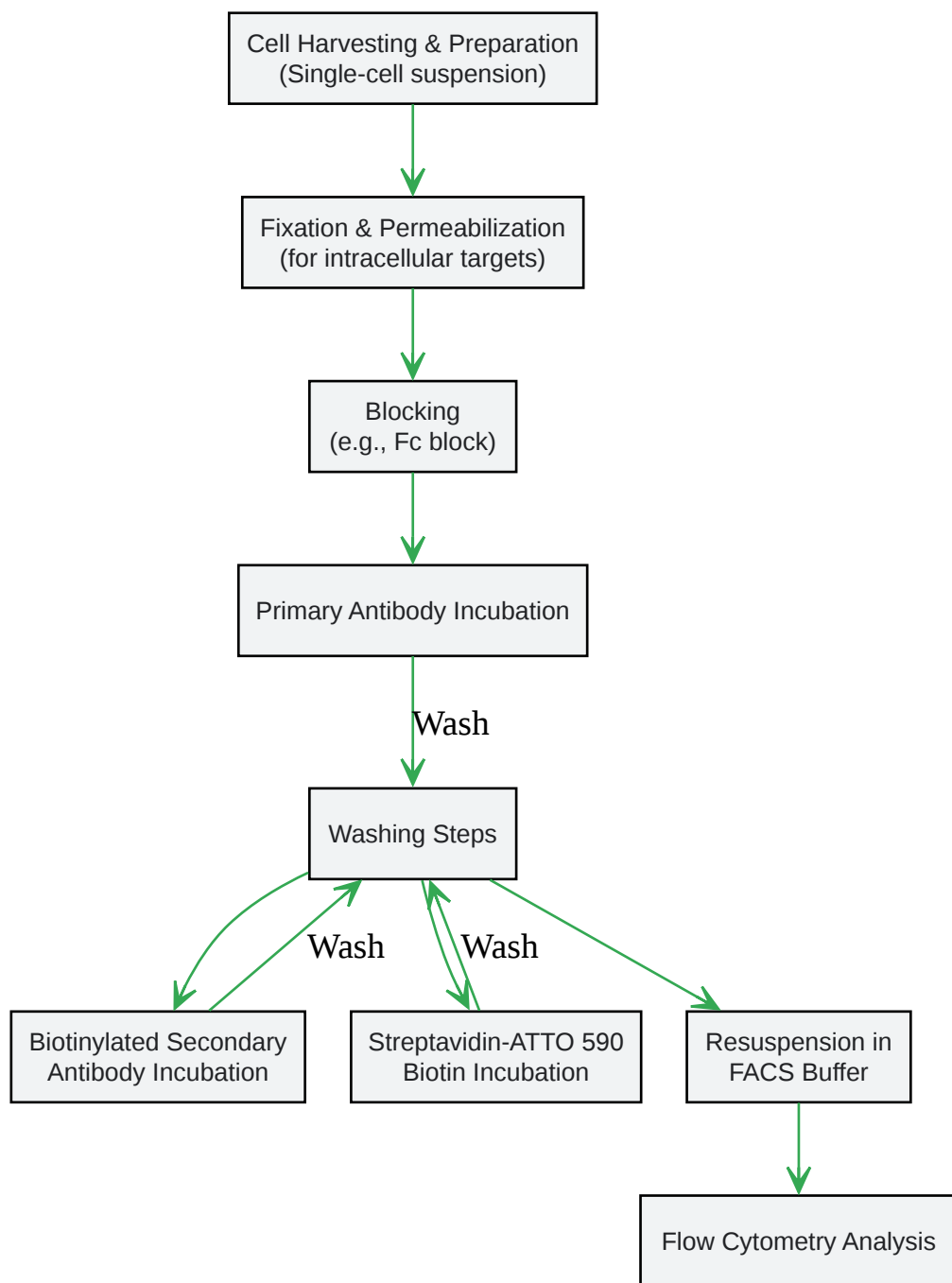
Property	Value	Reference
Excitation Maximum (λ_{ex})	593 - 594 nm	[1][2][3][4]
Emission Maximum (λ_{em})	622 - 624 nm	[1][2][3][4]
Molar Extinction Coefficient (ϵ)	$1.2 \times 10^5 \text{ M}^{-1}\text{cm}^{-1}$	[1]
Fluorescence Quantum Yield (Φ)	0.80 (80%)	[1][2][3][4]
Fluorescence Lifetime (τ)	3.7 ns	[1]
Molecular Weight	~1001.62 g/mol	[2][4]

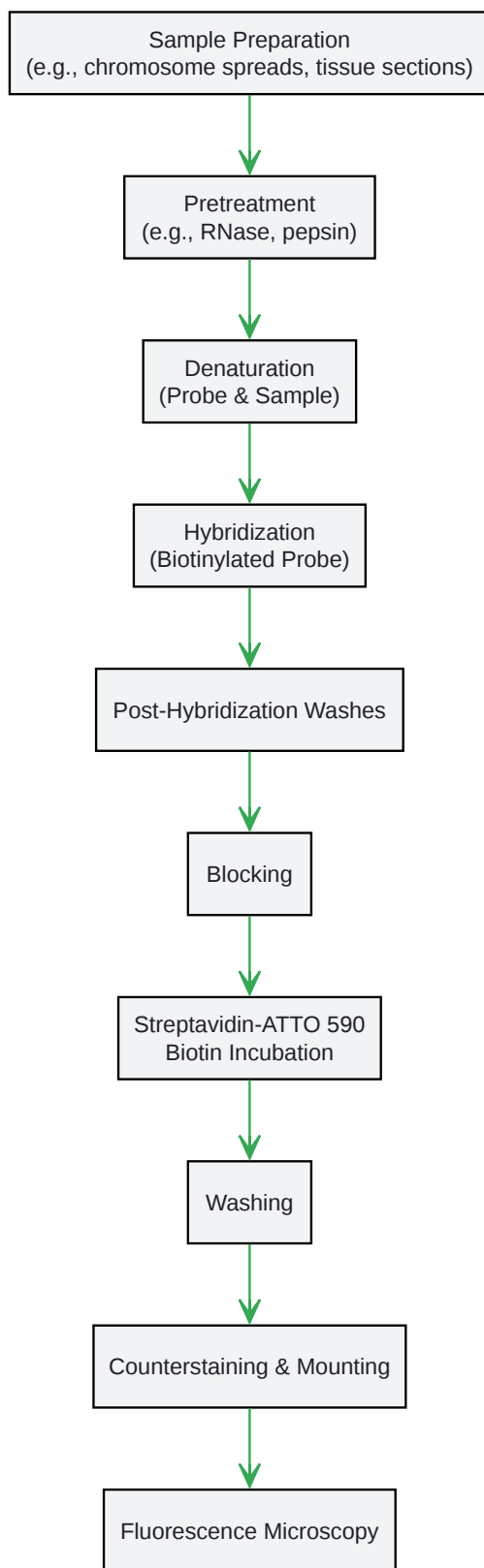
The Streptavidin-Biotin Interaction: A Powerful Partnership

The interaction between biotin and streptavidin is one of the strongest known non-covalent biological interactions, with a dissociation constant (K_d) in the range of 10^{-14} to 10^{-15} M. This remarkably high affinity and specificity form the basis of numerous bioassays and labeling technologies. Streptavidin, a tetrameric protein, can bind up to four biotin molecules, allowing for signal amplification and the assembly of complex detection systems.









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References

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- 2. Direct visualization of ligand-protein interactions using atomic force microscopy - PubMed [pubmed.ncbi.nlm.nih.gov]
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- To cite this document: BenchChem. [An In-Depth Technical Guide to ATTO 590 Biotin: Properties and Applications]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12386210#atto-590-biotin-excitation-and-emission-spectra]

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